

Troubleshooting GSK 690 Hydrochloride solubility and stability issues

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Compound of Interest

Compound Name: GSK 690 Hydrochloride

Cat. No.: B15623986

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Technical Support Center: GSK 690 Hydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **GSK 690 Hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **GSK 690 Hydrochloride** and what is its primary mechanism of action?

GSK 690 Hydrochloride, also known as GSK690693, is a potent and selective ATP-competitive pan-Akt kinase inhibitor.[1][2][3] It targets all three isoforms of Akt (Akt1, Akt2, and Akt3), which are key components of the PI3K/Akt/mTOR signaling pathway that regulates cell survival, proliferation, and apoptosis.[4][5][6] By inhibiting Akt, **GSK 690 Hydrochloride** can induce apoptosis and inhibit the growth of tumor cells.[7][8]

Q2: I am having trouble dissolving **GSK 690 Hydrochloride**. What are the recommended solvents and solubility limits?

GSK 690 Hydrochloride is sparingly soluble in aqueous solutions but has good solubility in some organic solvents. For optimal dissolution, it is crucial to use high-quality, anhydrous solvents, as the presence of moisture can significantly impact solubility.[8][9]

- DMSO: This is the most recommended solvent. Solubility is reported to be between 20 mM and 50 mM.[1][2] Some sources state solubility of ≥ 21.25 mg/mL and up to 125 mg/mL, which may require sonication or warming.[7][9][10] It is important to use newly opened or anhydrous DMSO as it is hygroscopic.[8][9]
- Ethanol: Solubility in ethanol is reported to be up to 60 mM.[2] However, another source indicates it is insoluble in ethanol.[7] It is advisable to test solubility at a small scale first.
- Water: **GSK 690 Hydrochloride** is generally considered insoluble in water.[7]
- DMF: Solubility in DMF is reported to be 25 mg/mL.[4]
- DMF:PBS (pH 7.2) (1:1): Limited solubility of 0.5 mg/mL is reported in this co-solvent system.[4]

To aid dissolution, you can try warming the solution to 37°C for 10 minutes or using an ultrasonic bath.[7]

Q3: My **GSK 690 Hydrochloride** solution appears to have precipitated after storage. What are the proper storage conditions for the solid compound and its solutions?

Proper storage is critical to maintain the stability and activity of **GSK 690 Hydrochloride**.

- Solid Form: The solid powder should be stored at -20°C under desiccating conditions.[1][2][4] Under these conditions, it is stable for at least 3 to 4 years.[4][8]
- Stock Solutions: It is highly recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.[9]
 - -80°C: In a suitable solvent like DMSO, stock solutions can be stored at -80°C for up to 1 year.[8][10]
 - -20°C: At -20°C, stock solutions are stable for a shorter period, typically 1 to 6 months.[8][9]

Long-term storage of solutions is generally not recommended; it is best to use them soon after preparation.[7]

Q4: I am observing inconsistent results in my cell-based assays. Could this be related to the stability of **GSK 690 Hydrochloride** in my culture medium?

While specific data on the stability of **GSK 690 Hydrochloride** in cell culture media is limited, it is a common issue for many small molecule inhibitors. The compound's stability can be affected by the pH, temperature, and components of the medium. It is advisable to prepare fresh dilutions of **GSK 690 Hydrochloride** in your culture medium for each experiment from a frozen stock solution. Avoid storing the compound in aqueous media for extended periods.

Troubleshooting Guides

Issue 1: Poor Solubility or Precipitation

Symptom	Possible Cause	Troubleshooting Step
The compound does not fully dissolve.	Incorrect solvent used.	Use DMSO as the primary solvent. [1] [2] [7]
Solvent is not of high quality (contains water).	Use fresh, anhydrous DMSO. [8] [9]	
Concentration is too high.	Refer to the solubility data table and do not exceed the recommended concentration.	
Insufficient mixing.	Gently warm the solution to 37°C or use an ultrasonic bath to aid dissolution. [7]	
The compound precipitates out of solution after a short time.	The solution is supersaturated.	Prepare a new solution at a lower concentration.
Change in temperature.	Ensure the solution is maintained at a constant temperature during the experiment.	
Incompatible solvent mixture.	When preparing working solutions by diluting a DMSO stock, ensure the final concentration of DMSO is compatible with the aqueous buffer or medium.	

Issue 2: Inconsistent Experimental Results or Loss of Activity

Symptom	Possible Cause	Troubleshooting Step
Decreased or no effect of the compound in assays.	Degradation of the compound.	Ensure proper storage of both the solid compound and stock solutions (-20°C or -80°C).[1][4][8][9]
Repeated freeze-thaw cycles of the stock solution.	Aliquot stock solutions into single-use volumes.[9]	
Instability in aqueous solution/cell culture medium.	Prepare fresh working solutions from the stock for each experiment.	
High variability between replicate experiments.	Inaccurate pipetting of the viscous DMSO stock solution.	Use reverse pipetting or positive displacement pipettes for accurate handling of DMSO solutions.
Incomplete dissolution of the compound.	Visually inspect the stock solution to ensure it is clear and free of precipitates before making dilutions.	

Data Presentation

Table 1: Solubility of **GSK 690 Hydrochloride** in Various Solvents

Solvent	Reported Solubility	Reference
DMSO	20 mM - 50 mM	[1] [2]
≥21.25 mg/mL	[7]	
25 mg/mL	[4]	
125 mg/mL (with sonication)	[9] [10]	
Ethanol	60 mM	[2]
Insoluble	[7]	
Water	Insoluble	[7]
DMF	25 mg/mL	[4]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	[4]

Table 2: Recommended Storage Conditions and Stability

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	≥ 3-4 years	[4] [8]
Stock Solution (in DMSO)	-80°C	up to 1 year	[8] [10]
Stock Solution (in DMSO)	-20°C	1 - 6 months	[8] [9]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Materials: **GSK 690 Hydrochloride** (Molecular Weight: 425.48 g/mol [\[1\]](#)[\[7\]](#)), anhydrous DMSO, sterile microcentrifuge tubes.

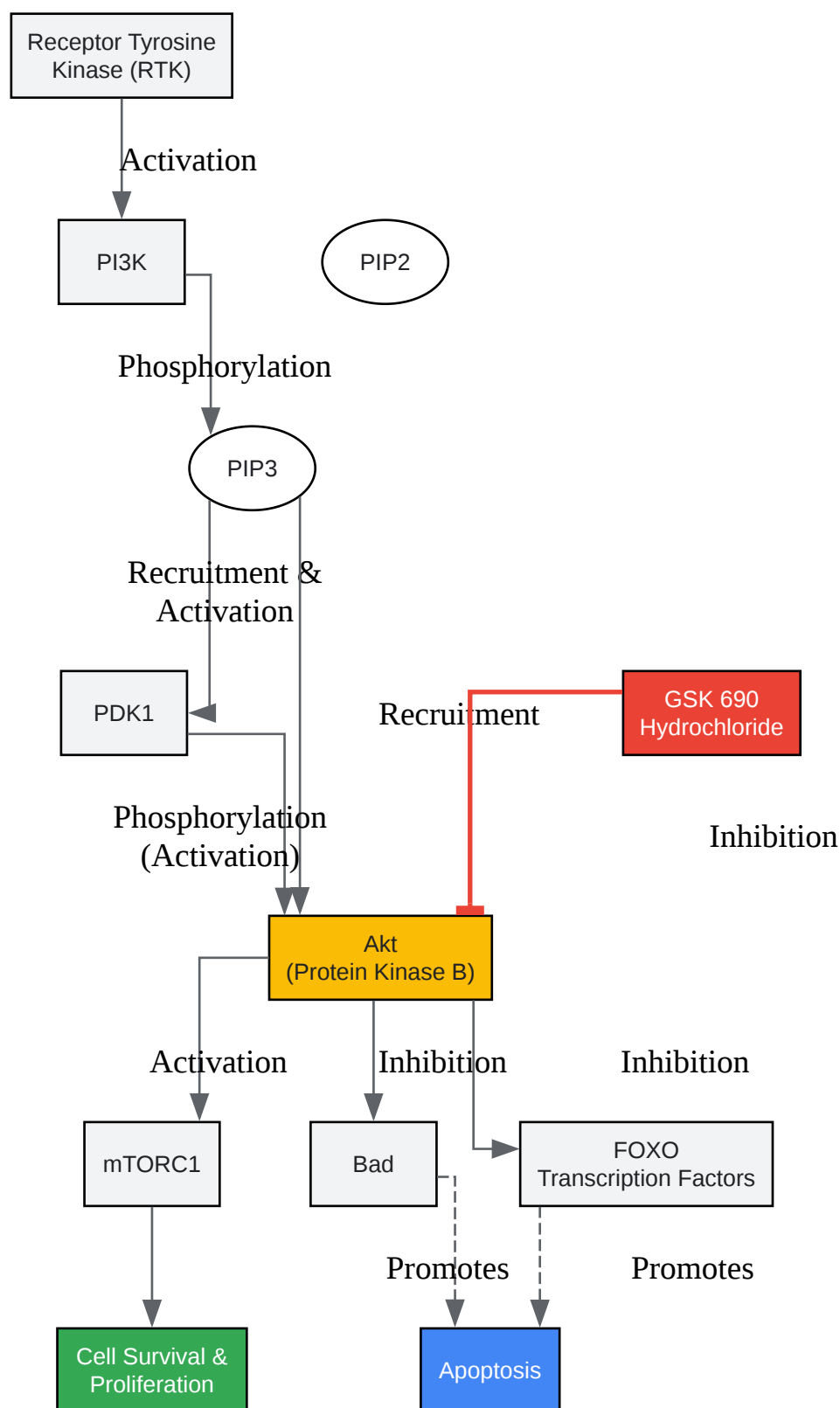
- Procedure: a. Allow the vial of **GSK 690 Hydrochloride** to equilibrate to room temperature before opening to prevent condensation. b. Weigh out the desired amount of the compound using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.25 mg of **GSK 690 Hydrochloride**. c. Add the appropriate volume of anhydrous DMSO to the solid compound. d. Vortex the solution until the solid is completely dissolved. If necessary, gently warm the tube to 37°C or place it in an ultrasonic bath for a few minutes to aid dissolution.^[7] e. Visually inspect the solution to ensure it is clear and free of any particulate matter. f. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes. g. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.^[8]^[10]

Protocol 2: In Vitro Kinase Assay for Akt Inhibition

This protocol is a generalized example based on published methods.^[7]^[8]

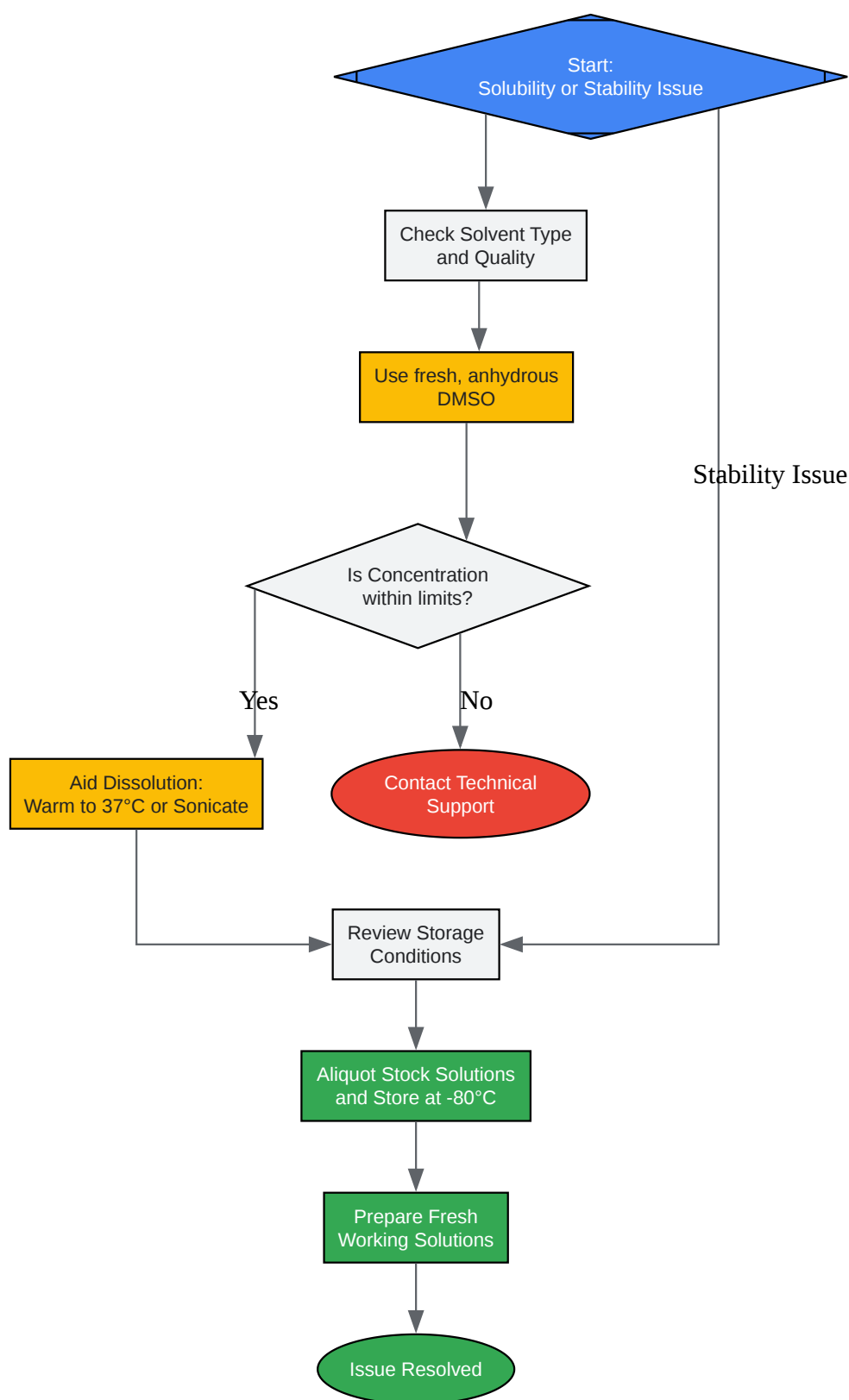
- Materials: Activated Akt1, 2, or 3 enzyme, **GSK 690 Hydrochloride** stock solution, ATP, substrate peptide (e.g., Biotin-aminohexanoicacid-ARKR-ERAYSFGHHA-amide), kinase reaction buffer (e.g., 25 mM MOPS pH 7.5, 10 mM MgCl₂, 1 mM DTT, 1 mM CHAPS, 50 mM KCl), [γ -³³P]ATP, termination buffer (e.g., PBS with EDTA), and a detection system (e.g., Leadseeker beads and a Viewlux Imager).
- Procedure: a. Prepare serial dilutions of **GSK 690 Hydrochloride** in the kinase reaction buffer. b. In a reaction plate, incubate the activated Akt enzyme with the various concentrations of **GSK 690 Hydrochloride** at room temperature for 30 minutes.^[8] c. Initiate the kinase reaction by adding a mixture of the substrate peptide, ATP, and [γ -³³P]ATP. d. Allow the reaction to proceed at room temperature for 45 minutes.^[8] e. Terminate the reaction by adding the termination buffer containing EDTA. f. Add Leadseeker beads to capture the phosphorylated substrate. g. Allow the beads to settle for at least 5 hours. h. Quantify the amount of incorporated radiolabel using a suitable imager to determine the extent of Akt inhibition.^[8]

Visualizations



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Caption: PI3K/Akt signaling pathway and the inhibitory action of **GSK 690 Hydrochloride**.



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Caption: Troubleshooting workflow for **GSK 690 Hydrochloride** solubility and stability issues.

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